

Digeranyl Bisphosphonate CAS number and molecular weight

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Compound of Interest

Compound Name: *Digeranyl Bisphosphonate*

Cat. No.: *B15614535*

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An In-Depth Technical Guide to **Digeranyl Bisphosphonate** (DGBP)

Abstract

Digeranyl Bisphosphonate (DGBP) is a potent and specific inhibitor of geranylgeranyl pyrophosphate synthase (GGPPS), a key enzyme in the isoprenoid biosynthesis pathway. By selectively blocking the production of geranylgeranyl pyrophosphate (GGPP), DGBP prevents the post-translational prenylation of small GTPases such as Rac1, thereby modulating critical cellular processes including cytoskeletal organization, cell signaling, and inflammatory responses. This guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental applications of DGBP, tailored for researchers and professionals in drug development.

Chemical and Physical Properties

Digeranyl Bisphosphonate is an isoprenoid-containing bisphosphonate. Unlike nitrogenous bisphosphonates that primarily target farnesyl pyrophosphate synthase (FPPS), DGBP is designed for specific inhibition of GGPPS.^{[1][2][3]} Key quantitative data for DGBP are summarized below.

Property	Value (Free Acid)	Value (Tetrasodium Salt)
CAS Number	878190-51-3[4][5]	878143-03-4[2][3][6]
Molecular Formula	C ₂₁ H ₃₈ O ₆ P ₂ [1]	C ₂₁ H ₃₄ Na ₄ O ₆ P ₂ [2][3][6]
Molecular Weight	448.5 g/mol [1]	~536.4 g/mol [2][7]
IC ₅₀ (vs. GGPPS)	~200 nM[1]	Not Applicable

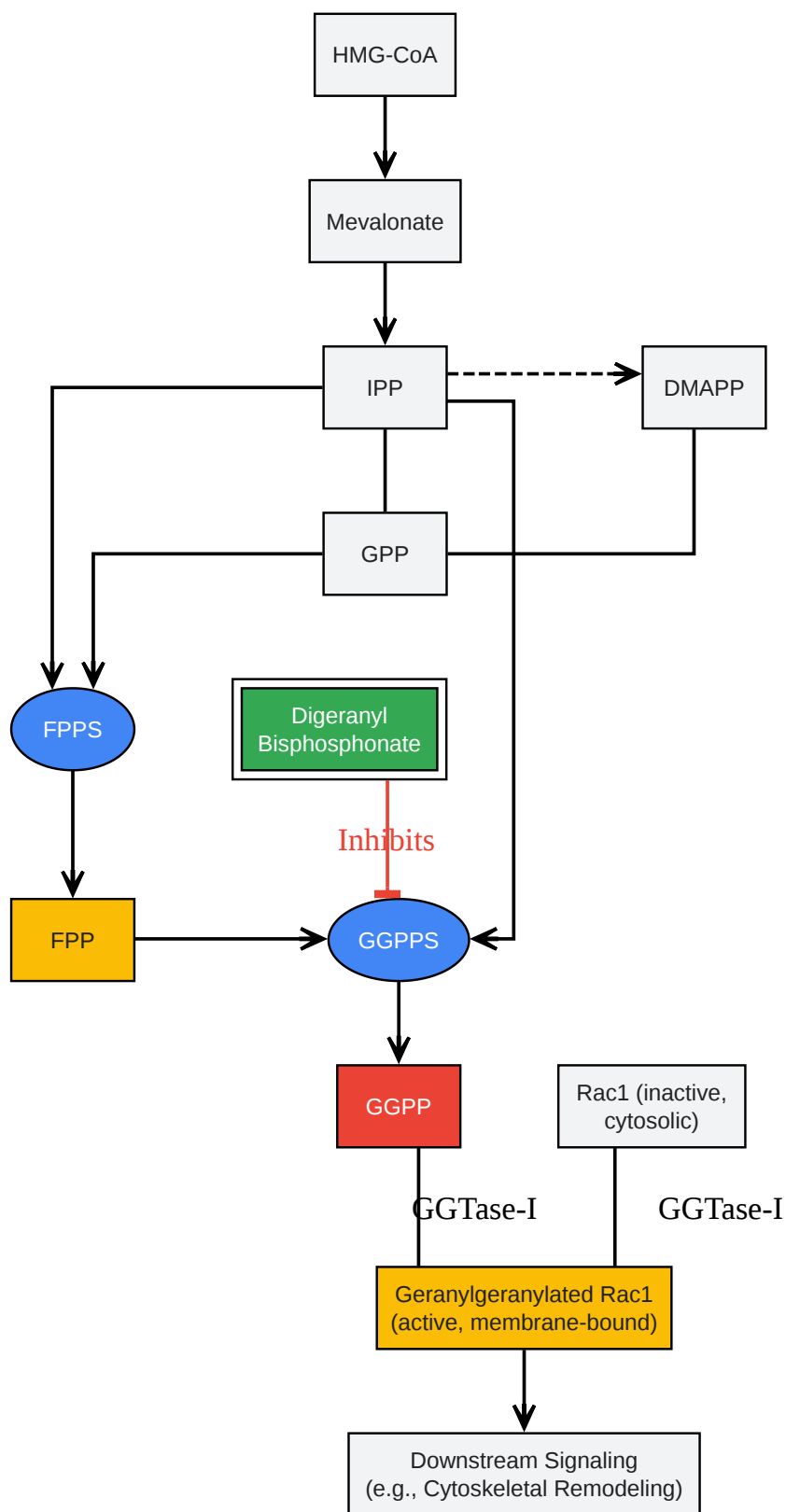
Mechanism of Action

DGBP exerts its biological effects by targeting a critical step in the mevalonate (or isoprenoid biosynthesis) pathway.[6][8]

- **Enzyme Inhibition:** DGBP is a potent inhibitor of geranylgeranyl pyrophosphate synthase (GGPPS).[2][3][7] This enzyme catalyzes the synthesis of the 20-carbon isoprenoid GGPP from the 15-carbon farnesyl pyrophosphate (FPP) and isopentenyl pyrophosphate (IPP).[9]
- **Depletion of GGPP:** By inhibiting GGPPS, DGBP leads to a significant depletion of the intracellular pool of GGPP.[1][2] This action is specific, as DGBP does not substantially inhibit FPPS, the enzyme responsible for producing FPP.[1][2][3]
- **Inhibition of Protein Prenylation:** GGPP is essential for a post-translational modification called geranylgeranylation, where the geranylgeranyl moiety is attached to the C-terminus of specific proteins, notably small GTPases of the Rho superfamily (e.g., Rac1, RhoA).[10] This lipid modification is critical for anchoring these proteins to cell membranes, a prerequisite for their biological activity.
- **Disruption of Downstream Signaling:** By preventing the geranylgeranylation of proteins like Rac1, DGBP effectively inhibits their signaling functions.[7] Non-prenylated Rac1 cannot localize to the membrane or participate in downstream signaling cascades that regulate the actin cytoskeleton, cell migration, and the production of reactive oxygen species (ROS).[7][11][12]

Signaling Pathway Inhibition by DGBP

The following diagram illustrates the position of GGPPS in the isoprenoid pathway and the inhibitory action of DGBP.



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